

Application Note: Comprehensive Characterization of 2-Amino-N-methoxy-N-methylbenzamide

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Compound of Interest

Compound Name: 2-amino-N-methoxy-N-methylbenzamide

CAS No.: 133776-41-7

Cat. No.: B1278854

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Abstract

This application note details the analytical characterization of **2-amino-N-methoxy-N-methylbenzamide** (CAS: 133776-41-7), a critical Weinreb amide intermediate used in the synthesis of acylated aromatics and quinazoline heterocycles.^{[1][2]} Unlike simple amides, this molecule exhibits restricted rotation due to steric hindrance at the ortho position, leading to complex NMR spectra often mistaken for impurities. This guide provides a definitive physicochemical profile, a self-validating HPLC-UV-MS protocol, and spectroscopic criteria to distinguish rotamers from contaminants.

Introduction & Chemical Context

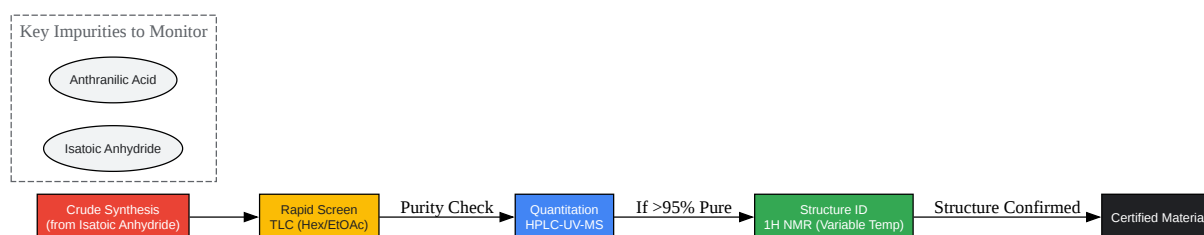
2-amino-N-methoxy-N-methylbenzamide functions as a "Weinreb amide," a pivotal scaffold in medicinal chemistry.^[2] Its primary utility lies in its ability to react with nucleophiles (Grignard or organolithium reagents) to form ketones without over-addition to tertiary alcohols, stabilized by a stable five-membered cyclic intermediate ^{[1].[3]}

However, the presence of the amino group at the ortho position introduces unique analytical challenges:

- Rotamerism: Steric clash between the ortho-amino group and the Weinreb moiety restricts rotation around the amide bond, causing peak broadening in NMR at room temperature [2]. [2]
- Polarity: The molecule possesses both a basic aniline amine and a polar amide functionality, requiring careful pH control during chromatography.[2]

Analytical Workflow Strategy

The following workflow outlines the logical progression from crude synthesis to certified purity.



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Figure 1: Analytical workflow prioritizing impurity removal before structural confirmation.

Spectroscopic Identification (Qualitative)

3.1 Nuclear Magnetic Resonance (NMR)

Critical Insight: Do not reject the sample if the N-methoxy and N-methyl peaks appear as broad "humps" at room temperature. This is a known phenomenon for ortho-substituted Weinreb amides due to restricted rotation (rotamers) [2].[2]

- Solvent: DMSO-d₆ (preferred for solubility) or CDCl₃. [2]

- Protocol: If peaks are broad, heat the NMR probe to 50°C (323 K). This overcomes the rotational energy barrier, coalescing the rotamers into sharp singlets.

Proton Environment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
Ar-H (Aromatic)	6.50 – 7.50	Multiplets	4H	Characteristic 1,2-disubstitution pattern. [2]
-NH ₂ (Amine)	4.0 – 6.0 (Broad)	Singlet (br)	2H	Shift varies with concentration/solvent. [2]
N-OCH ₃ (Methoxy)	3.50 – 3.65	Singlet	3H	Diagnostic: May broaden at 25°C.
N-CH ₃ (Methyl)	3.20 – 3.35	Singlet	3H	Diagnostic: May broaden at 25°C.

3.2 Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Molecular Ion: $[M+H]^+ = 181.2$ m/z.[\[2\]](#)
- Fragmentation Pattern:
 - 181.2 m/z: Parent Ion.[\[2\]](#)
 - 150.1 m/z: Loss of -OCH₃ (Methoxy group).[\[2\]](#)
 - 120.1 m/z: Loss of Weinreb moiety [-N(OMe)Me], generating the acylium ion or benzamide fragment.

Chromatographic Protocol (Quantitative)

This method separates the target molecule from its common precursors: Isatoic anhydride (starting material) and Anthranilic acid (hydrolysis degradant).[\[2\]](#)

4.1 HPLC Method Parameters

Parameter	Specification	Rationale
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm	Standard reversed-phase stationary phase for polar aromatics.
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH (~2. [2] ⁷) protonates the aniline (-NH ₂), improving peak shape and preventing tailing [3] .
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong eluent for organic separation. [2]
Flow Rate	1.0 mL/min	Standard backpressure management. [2]
Detection	UV @ 254 nm (Primary), 220 nm (Secondary)	254 nm detects the benzamide core; 220 nm detects amide bonds.
Temperature	30°C	Ensures retention time reproducibility. [2] [4]

4.2 Gradient Table[\[2\]](#)

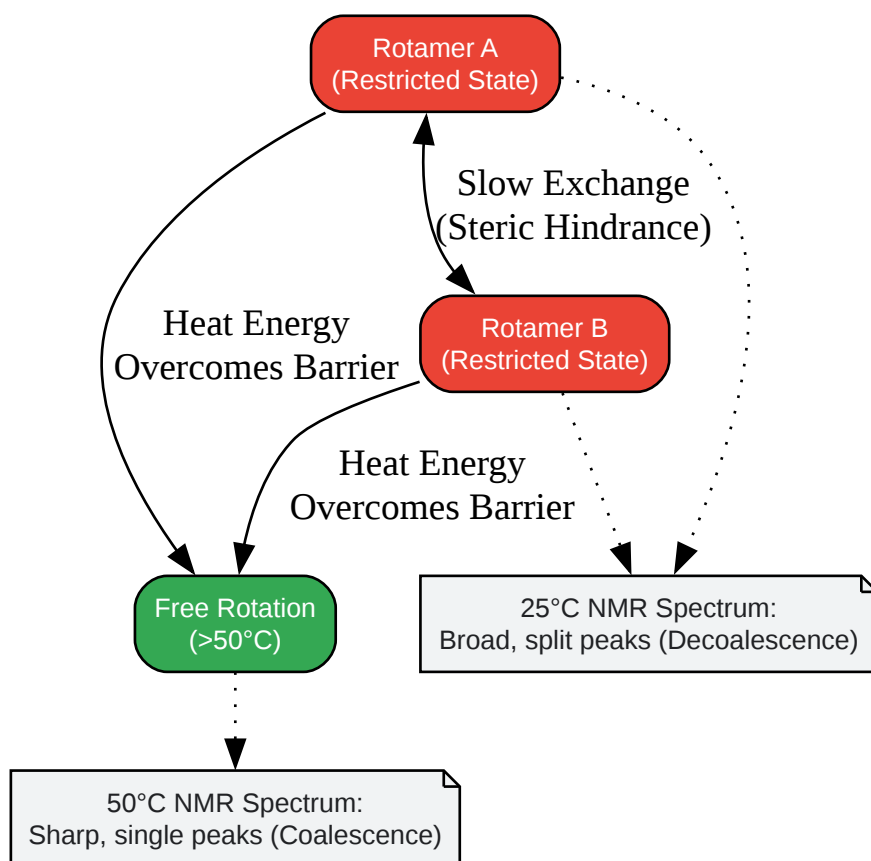
Time (min)	% Mobile Phase B	Event
0.0	5%	Equilibration / Load
2.0	5%	Hold to elute highly polar salts
12.0	95%	Linear ramp to elute organics
15.0	95%	Column wash
15.1	5%	Re-equilibration
20.0	5%	End of Run

4.3 Impurity Profile & Retention Logic

- Anthranilic Acid: More polar (due to -COOH).[2] Elutes early (approx 2-4 min).[2]
- **2-amino-N-methoxy-N-methylbenzamide** (Target): Intermediate polarity.[2][5] Elutes mid-run (approx 6-8 min).[2]
- Isatoic Anhydride: Less polar lactone structure.[2] Elutes late (approx 9-11 min) but is unstable in water; analyze fresh samples immediately.

Mechanistic Visualization: Rotamerism

The following diagram illustrates why the NMR spectrum may look "messy" at room temperature and how heating solves it.



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Figure 2: Impact of steric hindrance on NMR spectral resolution.

References

- Nahm, S.; Weinreb, S. M. (1981).[2][6] "N-methoxy-N-methylamides as effective acylating agents". Tetrahedron Letters, 22(39), 3815–3818. [Link](#)
- Rao, H. S. P.; Jothibas, R. (2014).[2] "Some interesting ¹H NMR features of ortho substituted N-methoxy-N-methyl benzamides". Indian Journal of Chemistry, 53B, 1141-1145. [Link](#)
- Kulik, A., et al. (2011).[2][7][8] "HPLC method for identification and quantification of benzimidazole derivatives". Acta Poloniae Pharmaceutica, 68(6), 823-829. [Link](#)
- Bulger, A. S., et al. (2022).[2][9] "Synthesis of Carboxylic Acids from Benzamide Precursors Using Nickel Catalysis". Organic Syntheses, 99, 305-325. [Link](#)

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Sources

- 1. 2-amino-N-methoxy-N-methylbenzamide 95% | CAS: 133776-41-7 | AChemBlock [achemblock.com]
- 2. N-Methoxy-N-methylbenzamide | C₉H₁₁NO₂ | CID 569575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. N-Methylbenzamide(613-93-4) ¹H NMR spectrum [chemicalbook.com]
- 6. Weinreb Amides as Directing Groups for Transition Metal-Catalyzed C-H Functionalizations - PMC [pmc.ncbi.nlm.nih.gov]
- 7. HPLC method for identification and quantification of benzimidazole derivatives in antiparasitic drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. orgsyn.org [orgsyn.org]

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